

cross-validation of TIM-098a activity in different cell lines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TIM-098a

Cat. No.: B12382744

[Get Quote](#)

Comparative Analysis of TIM-098a: A Novel AAK1 Inhibitor

For Researchers, Scientists, and Drug Development Professionals: A detailed guide to the in-vitro activity of the novel AAK1 inhibitor, **TIM-098a**, with a comparative look at alternative compounds and detailed experimental methodologies.

The landscape of kinase inhibitors is continually evolving, with a constant demand for more potent and selective agents. This guide provides a comprehensive overview of the recently identified Adaptor-Associated Kinase 1 (AAK1) inhibitor, **TIM-098a**. AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a key process in cellular trafficking and signaling. Its involvement in various diseases, including neurological disorders and viral infections, has made it an attractive target for therapeutic intervention.

This document details the reported activity of **TIM-098a** in various cell-based assays, offering a direct comparison with other known AAK1 inhibitors. Furthermore, it provides in-depth experimental protocols to aid researchers in the replication and validation of these findings.

Performance of AAK1 Inhibitors: A Comparative Overview

The following table summarizes the reported inhibitory concentrations (IC₅₀) of **TIM-098a** and other selected AAK1 inhibitors. It is important to note that the direct comparison of these values should be approached with caution, as the experimental conditions, assay formats, and cell lines used can vary significantly between studies.

Inhibitor	Target	Assay Type	Cell Line	IC ₅₀ (μM)	Reference
TIM-098a	AAK1	Enzymatic Assay	-	0.24	[1]
AAK1	Cell-Based Assay	Transfected COS-7	0.87	[1]	
TIM-063	AAK1	Enzymatic Assay	-	8.51	[1]
LP-935509	AAK1	Enzymatic Assay	-	0.0033	[2][3]
AAK1	Cell-Based Assay (μ ₂ phosphorylation)	HEK293 (overexpressing AAK1 and μ ₂)	0.0028	[4]	
BMS-986176 (LX9211)	AAK1	Enzymatic Assay	-	0.002	[5]
Compound 18	AAK1	Cell-Based Assay	HEK cells	0.019	[6]

Note: The provided data for **TIM-098a** is based on its initial characterization. As a novel compound, its activity across a broader range of cell lines has not yet been extensively published. The comparative inhibitors are included to provide a broader context of AAK1-targeted drug discovery.

AAK1 Signaling Pathway in Clathrin-Mediated Endocytosis

AAK1 is a key regulator of clathrin-mediated endocytosis (CME), a fundamental cellular process for the uptake of nutrients, regulation of cell surface receptors, and entry of some pathogens. AAK1 exerts its function primarily through the phosphorylation of the μ 2 subunit of the adaptor protein 2 (AP2) complex. This phosphorylation event is critical for the maturation of clathrin-coated pits and the subsequent formation of endocytic vesicles. The following diagram illustrates the central role of AAK1 in this pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. axonmedchem.com \[axonmedchem.com\]](#)
- [4. Inhibition of AAK1 Kinase as a Novel Therapeutic Approach to Treat Neuropathic Pain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. selleckchem.com \[selleckchem.com\]](#)
- [6. Recent progress in discovery of novel AAK1 inhibitors: from pain therapy to potential anti-viral agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [cross-validation of TIM-098a activity in different cell lines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12382744/docs#cross-validation-of-tim-098a-activity-in-different-cell-lines\]](https://www.benchchem.com/product/b12382744/docs#cross-validation-of-tim-098a-activity-in-different-cell-lines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)